

chemical and physical properties of 5-(Dimethylamino)naphthalene-1-sulfonic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(Dimethylamino)naphthalene-1-sulfonic acid

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An In-depth Technical Guide to **5-(Dimethylamino)naphthalene-1-sulfonic acid**

Introduction

5-(Dimethylamino)naphthalene-1-sulfonic acid, commonly known as Dansyl acid, is a fluorescent molecule widely utilized in biochemical and analytical research.^{[1][2]} Its significance stems from the environmentally sensitive fluorescence of its derivatives, making it an invaluable tool for probing hydrophobic sites in proteins and for the sensitive detection of amines, amino acids, and peptides.^{[3][4]} This document provides a comprehensive overview of the chemical and physical properties of Dansyl acid, detailed experimental protocols for its application, and logical workflows for its use in derivatization procedures.

Chemical and Physical Properties

Dansyl acid is typically a white to off-white solid at room temperature.^{[2][5]} It is the foundational compound for producing Dansyl chloride, a highly reactive reagent used for fluorescent labeling.^[6]

Identifiers and General Properties

The fundamental identifiers and properties of **5-(Dimethylamino)naphthalene-1-sulfonic acid** are summarized below.

Property	Value	Reference
IUPAC Name	5-(Dimethylamino)naphthalene-1-sulfonic acid	[7]
Synonyms	Dansyl acid, DANSIC ACID	[1][2]
CAS Number	4272-77-9	[1][2][7]
Molecular Formula	C ₁₂ H ₁₃ NO ₃ S	[1][2][7]
Molecular Weight	251.31 g/mol	[7]
Appearance	White to Off-White Solid	[2]

Physicochemical Data

Quantitative physicochemical data are crucial for experimental design, including solubility and reaction condition optimization.

Property	Value	Reference
Melting Point	316 °C	[2][8]
Density (Predicted)	1.363 ± 0.06 g/cm ³	[2][8]
pKa (Predicted)	-0.22 ± 0.40	[2][8]
LogP	1.24	[9]
Solubility	Slightly soluble in DMSO and Methanol (with heating). Generally soluble in water and other polar organic solvents.	[2][5][8]

Key Chemical Reactions and Applications

The primary application of Dansyl acid is indirect, serving as the precursor to Dansyl chloride (5-(dimethylamino)naphthalene-1-sulfonyl chloride). This more reactive derivative is widely used in "dansylation" reactions to label primary and secondary amines.[6][10]

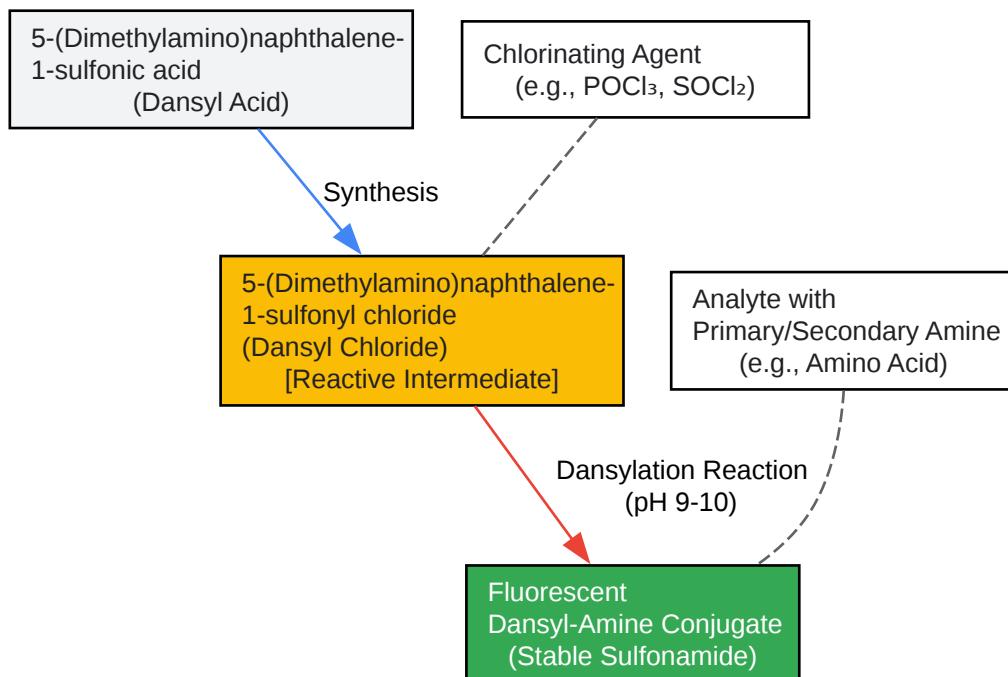


Diagram 1: Relationship and Application of Dansyl Acid

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Diagram 1: Relationship and Application of Dansyl Acid

The dansylation reaction results in a stable sulfonamide adduct that is highly fluorescent, whereas the parent Dansyl chloride is not.^{[6][11]} This property is exploited for the sensitive quantification of amino acids, peptides, and biogenic amines using techniques like HPLC and mass spectrometry.^{[10][12]}

Experimental Protocols

Synthesis of Dansyl Chloride from Dansyl Acid

The conversion of Dansyl acid to its sulfonyl chloride derivative is a critical step for its use as a labeling agent. This protocol is based on established chemical synthesis methods.^{[6][13]}

Objective: To synthesize Dansyl chloride from Dansyl acid.

Materials:

- **5-(Dimethylamino)naphthalene-1-sulfonic acid** (Dansyl acid)

- Phosphorus oxychloride (POCl₃) or Thionyl chloride (SOCl₂)[6][14]
- Dry reaction vessel (e.g., round-bottom flask) with a condenser and drying tube
- Ice bath
- Dichloromethane (CH₂Cl₂)
- Anhydrous sodium sulfate
- n-Hexane for recrystallization

Methodology:

- Place 1 part by weight of Dansyl acid into a dry reaction vessel.
- Add approximately 6-7 parts by volume of phosphorus oxychloride (POCl₃).[13]
- Connect the flask to a condenser fitted with a drying tube to protect the reaction from atmospheric moisture.
- Heat the reaction mixture in an oil bath at 90°C and maintain for several hours or overnight until the reaction is complete.[13]
- After completion, cool the reaction mixture to room temperature.
- Slowly and carefully quench the reaction by pouring the mixture into ice water. This step should be performed in a fume hood due to the exothermic reaction and release of HCl gas.
- Extract the aqueous mixture with dichloromethane (3x volumes).
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter to remove the drying agent and remove the solvent under reduced pressure (rotary evaporation) to yield the crude orange solid product.
- Recrystallize the crude solid from n-hexane to obtain pure Dansyl chloride.[13]

General Protocol for Dansylation of Amino Acids

This protocol outlines a general workflow for the derivatization of amino acids with Dansyl chloride for subsequent analysis, typically by LC-MS.[11][12][15]

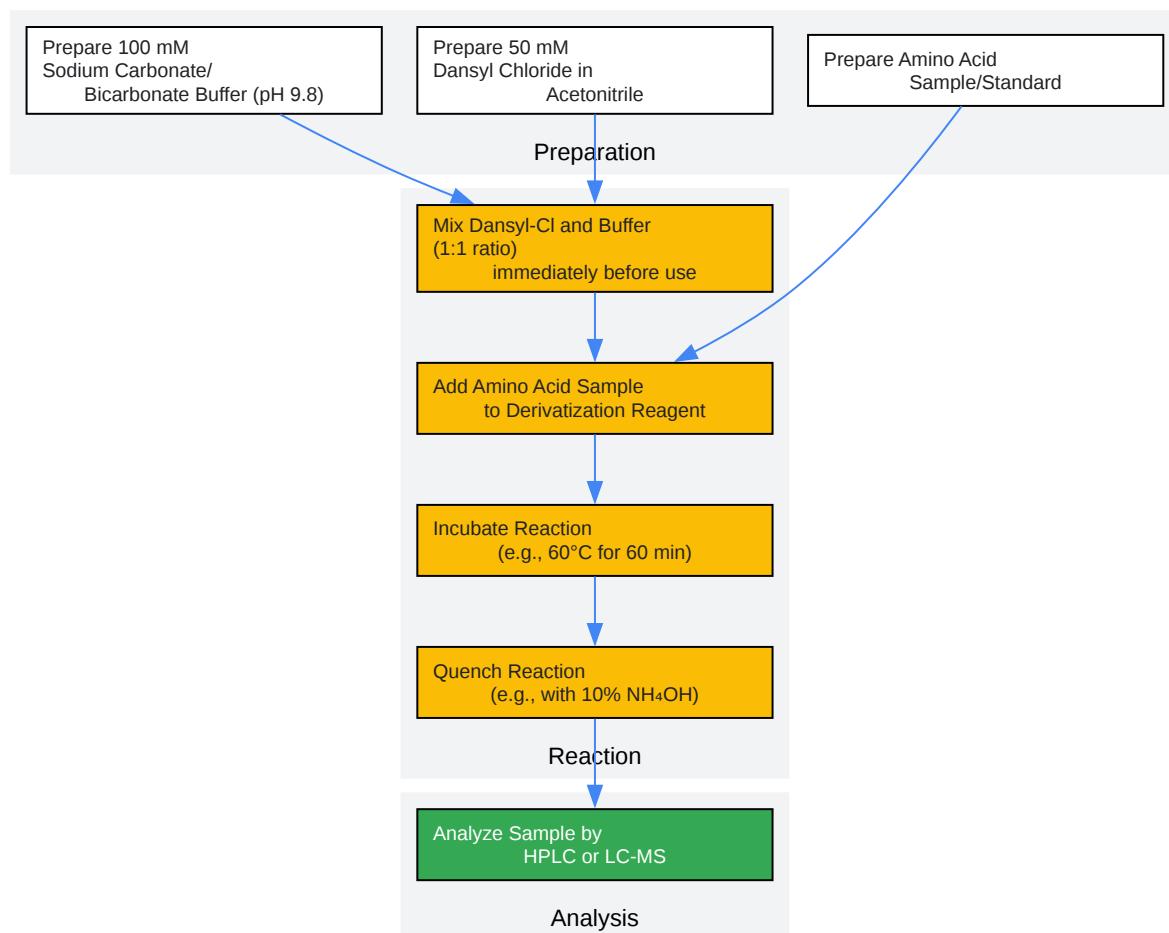


Diagram 2: Experimental Workflow for Amino Acid Dansylation

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Diagram 2: Experimental Workflow for Amino Acid Dansylation

Objective: To fluorescently label amino acids in a sample for sensitive detection.

Materials:

- Dansyl chloride solution (e.g., 50 mM in acetonitrile).[15]
- Sodium carbonate/bicarbonate buffer (100 mM, pH 9.8).[15]
- Amino acid standards or biological sample extract.
- Quenching solution (e.g., 10% v/v ammonium hydroxide).[11][15]
- Heating block or water bath.
- Vortex mixer.

Methodology:

- Reagent Preparation: Prepare the Dansyl chloride solution and the carbonate/bicarbonate buffer as described.[15] Warm the buffer to room temperature before use.
- Derivatization Mix: Immediately before use, mix the Dansyl chloride solution and the carbonate/bicarbonate buffer in a 1:1 ratio. Dansyl chloride is unstable at high pH, so this mix should be used promptly.[11][15]
- Reaction Initiation: Add the amino acid sample or standard to the freshly prepared derivatization reagent mix and vortex thoroughly.
- Incubation: Incubate the reaction mixture at an elevated temperature. Common conditions include 60°C for 60 minutes or 38°C for 90-120 minutes.[11] This step should be performed in the dark to prevent photodegradation of the dansyl group.
- Quenching: After incubation, quench the reaction to consume any remaining Dansyl chloride. This is typically done by adding a small volume of ammonium hydroxide and incubating for a short period.[11]
- Analysis: The resulting solution containing the stable, fluorescent dansylated amino acids is now ready for analysis by a suitable technique like reverse-phase HPLC with a fluorescence

detector or LC-MS.[\[12\]](#)

Conclusion

5-(Dimethylamino)naphthalene-1-sulfonic acid is a cornerstone compound for fluorescent labeling in the life sciences. While its direct application is limited, its role as the stable precursor to the highly reactive Dansyl chloride makes it indispensable. The protocols and data presented in this guide offer researchers and drug development professionals the foundational knowledge required to effectively utilize dansylation chemistry for the sensitive and reliable analysis of a wide array of biological molecules. Careful control over reaction conditions, particularly pH and reagent stability, is paramount for achieving reproducible and accurate results.

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- To cite this document: BenchChem. [chemical and physical properties of 5-(Dimethylamino)naphthalene-1-sulfonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135116#chemical-and-physical-properties-of-5-dimethylamino-naphthalene-1-sulfonic-acid]

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